

Application Notes and Protocols: Preparation of Anilazine Stock Solutions

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Compound of Interest

Compound Name: Anilazine

Cat. No.: B1167350

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Introduction

Anilazine is a triazine-based fungicide known for its protective, non-systemic action against a variety of fungal pathogens affecting crops, turf, and ornamentals.[1][2][3] Its mechanism of action involves the inhibition of multiple enzymes, primarily disrupting mitochondrial respiration in fungal cells.[4][5] Accurate and consistent preparation of **anilazine** stock solutions is critical for reliable experimental outcomes in research and development settings. These application notes provide detailed protocols, safety information, and technical data to guide researchers in preparing, storing, and handling **anilazine** solutions.

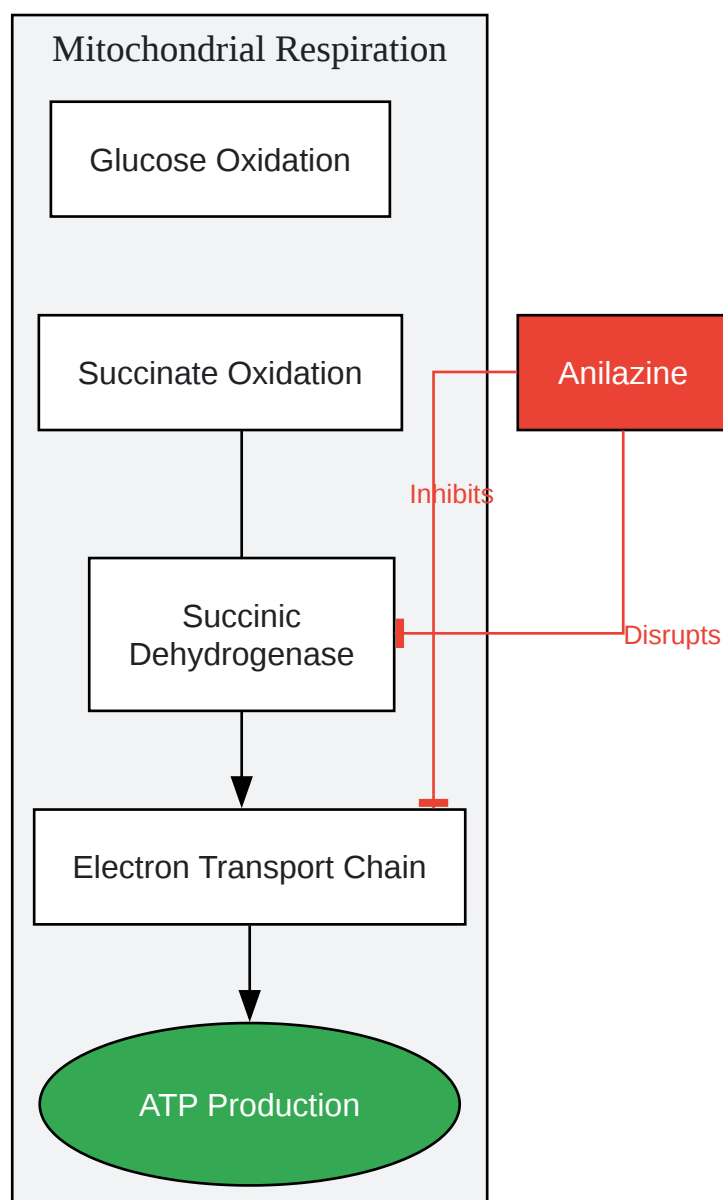
Chemical and Physical Properties

Anilazine is typically supplied as a white to tan crystalline powder.[1][6] It is characterized by its low solubility in water and moderate solubility in organic solvents.[2][6]

Property	Value	Reference
Molecular Formula	C ₉ H ₅ Cl ₃ N ₄	[4]
Molecular Weight	275.52 g/mol	[4]
CAS Number	101-05-3	[1][4]
Appearance	White to tan crystals or powder	[1][6]
Melting Point	159-160 °C	[7]
Water Solubility	8-10 mg/L at 20 °C	[1][6]
Solubility in DMSO	Soluble	[4]
Solubility (Other)	Moderately soluble in most organic solvents	[2][6][7]
Stability	Stable in neutral and slightly acidic media; hydrolyzes in alkaline conditions upon heating.	[1][2][6]

Mechanism of Action Overview

Anilazine functions as a multi-site inhibitor, primarily targeting fungal energy metabolism.[5] It has been shown to inhibit key enzymes involved in cellular respiration, such as succinate dehydrogenase, and disrupt the electron transport chain.[4] This action leads to a depletion of cellular ATP, ultimately causing fungal cell death.[4]



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Caption: **Anilazine's** inhibitory action on mitochondrial respiration.

Experimental Protocols: Stock Solution Preparation

This section details the materials, equipment, safety precautions, and step-by-step procedure for preparing a 10 mM **anilazine** stock solution in DMSO.

Materials

- **Anilazine** powder (>98% purity)[4]
- Dimethyl sulfoxide (DMSO), anhydrous or cell-culture grade
- Sterile, amber glass or polypropylene vials with screw caps
- Micropipette tips

Equipment

- Calibrated analytical balance
- Vortex mixer and/or sonicator
- Chemical fume hood
- Personal Protective Equipment (PPE): safety glasses, lab coat, nitrile gloves

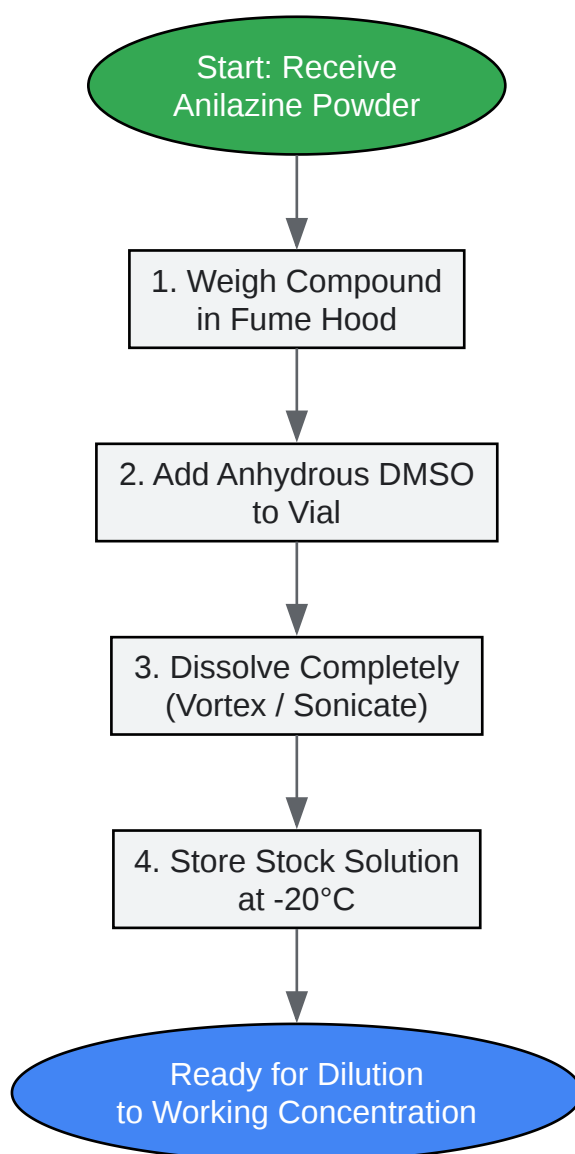
Safety Precautions

- **Anilazine** is a chemical compound; handle with care. Mild skin irritation may occur upon dermal administration.[8]
- Always work in a certified chemical fume hood when handling **anilazine** powder and concentrated solutions.
- Wear appropriate PPE at all times.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information before use.

Step-by-Step Protocol for 10 mM Stock Solution

- Preparation: Place a sterile vial on the analytical balance and tare the weight.
- Weighing: Carefully weigh 2.76 mg of **anilazine** powder directly into the vial. (Calculation: $10 \text{ mmol/L} \times 1 \text{ L} \times 275.52 \text{ g/mol} = 2.7552 \text{ g/L}$ or 2.76 mg/mL).

- Solvent Addition: Add 1.0 mL of high-purity DMSO to the vial containing the **anilazine** powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes. If necessary, use a sonicator bath for a few minutes to ensure the compound is fully dissolved. Visually inspect the solution to confirm there are no visible particles.
- Labeling and Storage: Clearly label the vial with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials. Store the stock solution as recommended in Section 6.0.



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Caption: Workflow for preparing **anilazine** stock solution.

Stock Solution Dilution Data

The following table provides the required volumes of solvent to add for specific masses of **anilazine** to achieve common stock concentrations. This data is based on a molecular weight of 275.52 g/mol .[\[4\]](#)

Target Concentration	Volume to add for 1 mg	Volume to add for 5 mg	Volume to add for 10 mg
1 mM	3.63 mL	18.15 mL	36.30 mL
5 mM	0.73 mL	3.63 mL	7.26 mL
10 mM	0.36 mL	1.81 mL	3.63 mL

Storage and Stability

Proper storage is crucial to maintain the integrity and shelf life of **anilazine**.

Form	Storage Condition	Duration	Reference
Solid Powder	Dry, dark, 0 - 4 °C	Short Term (days to weeks)	[4]
Solid Powder	Dry, dark, -20 °C	Long Term (months to years)	[4]
Stock Solution (in DMSO)	0 - 4 °C	Short Term (days to weeks)	[4]
Stock Solution (in DMSO)	-20 °C	Long Term (months)	[4]

Stability Notes:

- Anilazine** is stable in neutral and slightly acidic aqueous solutions.[\[1\]](#)[\[2\]](#)

- It is incompatible with oils and alkaline solutions, as it undergoes hydrolysis, especially with heating.[1][6]
- The hydrolytic half-life at 22 °C is approximately 790 hours at pH 7, but only 22 hours at pH 9.[1]
- To ensure maximum stability, avoid repeated freeze-thaw cycles of the stock solution. Aliquoting the stock solution into smaller, single-use volumes is highly recommended.

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